

4-Ethylbenzenesulfonic acid molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Ethylbenzenesulfonic acid**

Cat. No.: **B1630631**

[Get Quote](#)

An In-depth Technical Guide to 4-Ethylbenzenesulfonic Acid

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of **4-Ethylbenzenesulfonic acid**, detailing its chemical structure, physicochemical properties, and a standard protocol for its synthesis.

Core Identity: Molecular Structure and Formula

4-Ethylbenzenesulfonic acid is an aromatic sulfonic acid.^[1] Its structure consists of a benzene ring substituted with an ethyl group and a sulfonic acid group at the para position (positions 1 and 4, respectively). This substitution pattern gives it specific chemical properties, including its acidity and utility as an intermediate in organic synthesis.^[1]

- Molecular Formula: C₈H₁₀O₃S^{[1][2][3][4]}
- IUPAC Name: **4-ethylbenzenesulfonic acid**^{[2][4]}
- CAS Number: 98-69-1^{[1][3][5]}
- Canonical SMILES: CCC1=CC=C(C=C1)S(=O)(=O)O^[2]
- InChI Key: BRIXOPDYGQCZFO-UHFFFAOYSA-N^{[2][5]}

Quantitative Physicochemical Data

The key properties of **4-Ethylbenzenesulfonic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	186.23 g/mol	[2][3]
Density	1.229 g/mL at 25 °C	[6][7]
Physical State	Solid / Liquid (Technical grade)	[2][6]
Flash Point	>113 °C (>235 °F) - closed cup	[8]
Refractive Index	n _{20/D} 1.5331	[6][7]
LogP	2.57650	[9]
Acidity (pKa)	-0.45 ± 0.50 (Predicted)	[9]

Experimental Protocol: Synthesis

The primary method for producing **4-Ethylbenzenesulfonic acid** is through the electrophilic aromatic sulfonation of ethylbenzene using sulfuric acid.[6][7][10]

Objective: To synthesize **4-Ethylbenzenesulfonic acid** from ethylbenzene.

Materials:

- Ethylbenzene
- Concentrated Sulfuric Acid (98%)
- Sodium Chloride (NaCl)
- Aniline
- Diethyl ether
- Hydrochloric Acid (HCl)

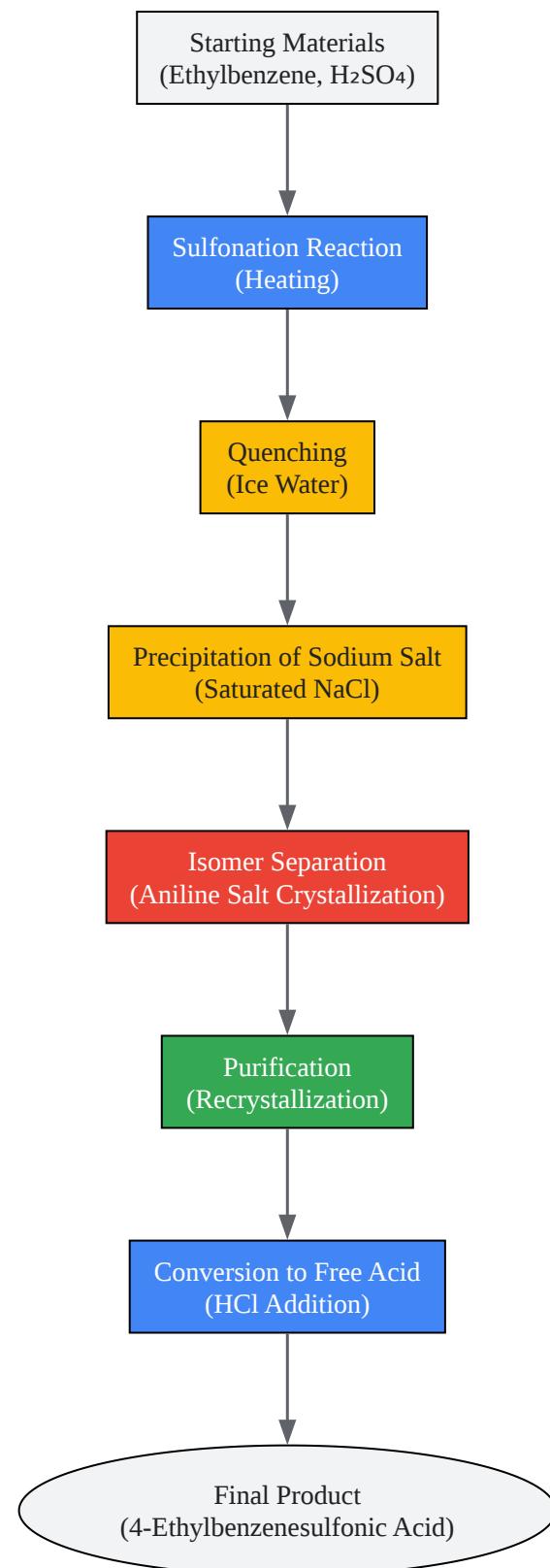
- Deionized Water

Procedure:

- Sulfonation Reaction: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, slowly add concentrated sulfuric acid to an equimolar amount of ethylbenzene while stirring and cooling the flask in an ice bath to manage the exothermic reaction.
- Heating: After the initial addition, heat the reaction mixture to approximately 100-120°C for several hours to drive the reaction to completion. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, cool the mixture to room temperature and carefully pour it into a beaker of ice water. This step quenches the reaction and dilutes the excess sulfuric acid.
- Salting Out: Add a saturated solution of sodium chloride to the aqueous mixture. This increases the ionic strength of the solution, causing the sodium salt of the sulfonic acid to precipitate.
- Isomer Separation (Aniline Salt Formation): Filter the crude product. To separate the desired para-isomer from ortho- and meta-isomers, dissolve the crude salt mixture in hot water and add aniline. The aniline salt of **4-ethylbenzenesulfonic acid** is less soluble and will preferentially crystallize upon cooling.[6][7][10]
- Purification: Recrystallize the aniline salt from water or an ethanol-water mixture to achieve high purity.
- Conversion to Free Acid: Treat the purified aniline salt with a stoichiometric amount of hydrochloric acid to protonate the sulfonate and precipitate the aniline hydrochloride, leaving the free **4-Ethylbenzenesulfonic acid** in solution.
- Isolation: Remove the aniline hydrochloride by filtration. The resulting solution can be concentrated under reduced pressure to yield the final product, **4-Ethylbenzenesulfonic acid**.

Visualization of Synthesis Workflow

The logical flow of the synthesis protocol, from starting materials to the final purified product, is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Ethylbenzenesulfonic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 98-69-1: 4-Ethylbenzenesulfonic acid | CymitQuimica [cymitquimica.com]
- 2. 4-Ethylbenzenesulfonic acid | C8H10O3S | CID 7402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. pschemicals.com [pschemicals.com]
- 5. 4-Ethylbenzenesulfonic acid | SIELC Technologies [sielc.com]
- 6. 4-Ethylbenzenesulfonic acid | 98-69-1 [chemicalbook.com]
- 7. 4-Ethylbenzenesulfonic acid CAS#: 98-69-1 [m.chemicalbook.com]
- 8. 4-Ethylbenzenesulfonic acid | CAS#:98-69-1 | Chemsoc [chemsoc.com]
- 9. lookchem.com [lookchem.com]
- 10. 4-Ethylbenzenesulfonic acid synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [4-Ethylbenzenesulfonic acid molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1630631#4-ethylbenzenesulfonic-acid-molecular-structure-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com